

Nitrosotetracaine-d6: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Nitrosotetracaine-d6

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Nitrosotetracaine-d6**, a deuterated N-nitrosamine derivative of the local anesthetic tetracaine. This document is intended for researchers, scientists, and drug development professionals involved in the analysis and control of nitrosamine impurities in pharmaceutical products.

Introduction

Nitrosotetracaine-d6, also known as 2-(Dimethyl-d6-amino)ethyl 4-(butyl(nitroso)amino)benzoate, is the deuterium-labeled form of N-Nitroso Tetracaine.[1][2] N-nitrosamines are a class of compounds that are of significant concern to the pharmaceutical industry due to their potential carcinogenic properties.[3] Regulatory agencies worldwide require stringent control of these impurities in drug substances and products.[4]

Nitrosotetracaine-d6 serves as a critical internal standard for the accurate quantification of the potential N-nitrosamine impurity, N-Nitroso Tetracaine, in tetracaine-containing pharmaceutical preparations using sensitive analytical techniques such as Liquid Chromatography-Mass Spectrometry (LC-MS) and Gas Chromatography-Mass Spectrometry (GC-MS).[5] The use of a stable isotope-labeled internal standard like **Nitrosotetracaine-d6** is essential for correcting

for matrix effects and variations in sample preparation and instrument response, thereby ensuring the reliability of analytical data.

Chemical Structure and Properties

The chemical structure of **Nitrosotetracaine-d6** is characterized by a 4-(butyl(nitroso)amino)benzoate core, an ethyl ester linkage, and a deuterated N,N-dimethylamino group. The six deuterium atoms are located on the two methyl groups attached to the terminal nitrogen atom.

Chemical Structure Diagram

Caption: Chemical structure of **Nitrosotetracaine-d6**.

Quantitative Data Summary

Property	Value	Reference(s)
Molecular Formula	C15H17D6N3O3	[6]
Molecular Weight	299.4 g/mol	[6]
Chemical Name	2-(Bis(methyl-d3)amino)ethyl 4- (butyl(nitroso)amino)benzoate	[6]
SMILES	O=C(OCCN(C([2H])([2H]) [2H])C([2H])([2H]) [2H])C1=CC=C(N(CCCC)N=O) C=C1	
CAS Number (Unlabeled)	3038740-94-9	
Appearance	Not Available	[6]
Storage	2-8°C Refrigerator	[6]

Synthesis

A specific, detailed experimental protocol for the synthesis of **Nitrosotetracaine-d6** is not readily available in the public domain. However, its synthesis can be conceptually understood

as a multi-step process involving the synthesis of deuterated tetracaine followed by nitrosation.

Conceptual Synthesis Pathway:

- **Synthesis of Tetracaine-d6:** This would likely involve the use of deuterated starting materials. A plausible route would be the esterification of 4-(butylamino)benzoic acid with 2-(dimethyl-d6-amino)ethanol. The deuterated amino alcohol could be synthesized from commercially available deuterated methylamine or other deuterated precursors.
- **Nitrosation of Tetracaine-d6:** The secondary amine group on the tetracaine-d6 molecule is susceptible to nitrosation. This reaction is typically carried out using a nitrosating agent, such as sodium nitrite, in an acidic medium. Other nitrosating agents like tert-butyl nitrite can also be employed under specific conditions.^[7] The reaction conditions would need to be carefully controlled to achieve selective nitrosation at the desired position.

Experimental Protocols: Analytical Methods

The primary application of **Nitrosotetracaine-d6** is as an internal standard for the quantification of N-Nitroso Tetracaine in pharmaceutical samples. The following are detailed methodologies for the analysis of N-nitrosamine impurities, which are applicable for the detection of N-Nitroso Tetracaine using **Nitrosotetracaine-d6** as an internal standard.

LC-MS/MS Method for N-Nitrosamine Impurities

This method is adapted from established protocols for the analysis of N-nitrosamine impurities in active pharmaceutical ingredients (APIs).^{[1][8]}

4.1.1. Instrumentation

- High-Performance Liquid Chromatography (HPLC) system coupled with a tandem mass spectrometer (MS/MS).
- Reversed-phase C18 column (e.g., 2.1 x 100 mm, 1.8 µm).

4.1.2. Reagents and Materials

- Acetonitrile (LC-MS grade)

- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- **Nitrosotetracaine-d6** internal standard solution (concentration to be optimized based on instrument sensitivity)
- N-Nitroso Tetracaine reference standard

4.1.3. Sample Preparation

- Accurately weigh a suitable amount of the tetracaine drug substance or crushed tablets.
- Dissolve the sample in a known volume of a suitable solvent (e.g., methanol or a mixture of methanol and water).
- Spike the sample solution with a known amount of the **Nitrosotetracaine-d6** internal standard solution.
- Vortex or sonicate the solution to ensure complete dissolution.
- Filter the solution through a 0.22 µm syringe filter into an HPLC vial.

4.1.4. Chromatographic Conditions

Parameter	Condition
Column	C18, 2.1 x 100 mm, 1.8 μ m
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Acetonitrile
Gradient Elution	Time (min)
0.0	
1.0	
8.0	
10.0	
10.1	
12.0	
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 μ L

4.1.5. Mass Spectrometry Conditions

- Ionization Mode: Positive Electrospray Ionization (ESI+)
- Multiple Reaction Monitoring (MRM) Transitions:
 - N-Nitroso Tetracaine: Precursor ion (m/z) -> Product ion (m/z) (To be determined based on the compound's fragmentation pattern)
 - **Nitrosotetracaine-d6**: Precursor ion (m/z) -> Product ion (m/z) (To be determined based on the compound's fragmentation pattern, expected to be a +6 Da shift from the unlabeled compound)
- Source Parameters: Optimize parameters such as capillary voltage, source temperature, and gas flows for maximum sensitivity.

GC-MS Method for N-Nitrosamine Impurities

This method is an alternative for the analysis of volatile N-nitrosamines.[\[5\]](#)[\[9\]](#)

4.2.1. Instrumentation

- Gas Chromatograph (GC) coupled with a Mass Spectrometer (MS).
- Capillary column suitable for amine analysis (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μ m).

4.2.2. Reagents and Materials

- Dichloromethane (GC grade)
- Methanol (GC grade)
- **Nitrosotetracaine-d6** internal standard solution
- N-Nitroso Tetracaine reference standard

4.2.3. Sample Preparation

- Dissolve a known amount of the sample in dichloromethane.
- Spike with the **Nitrosotetracaine-d6** internal standard.
- The solution can be directly injected or may require derivatization depending on the volatility and thermal stability of N-Nitroso Tetracaine.

4.2.4. Chromatographic Conditions

Parameter	Condition
Column	DB-5ms, 30 m x 0.25 mm, 0.25 μ m
Carrier Gas	Helium
Flow Rate	1.0 mL/min (constant flow)
Inlet Temperature	250°C
Injection Mode	Splitless
Oven Temperature Program	Initial: 50°C (hold for 1 min)
Ramp: 10°C/min to 280°C (hold for 5 min)	

4.2.5. Mass Spectrometry Conditions

- Ionization Mode: Electron Ionization (EI) at 70 eV
- Scan Mode: Selected Ion Monitoring (SIM) or full scan, depending on the required sensitivity.
- Monitored Ions: Select characteristic ions for N-Nitroso Tetracaine and **Nitrosotetracaine-d6**.

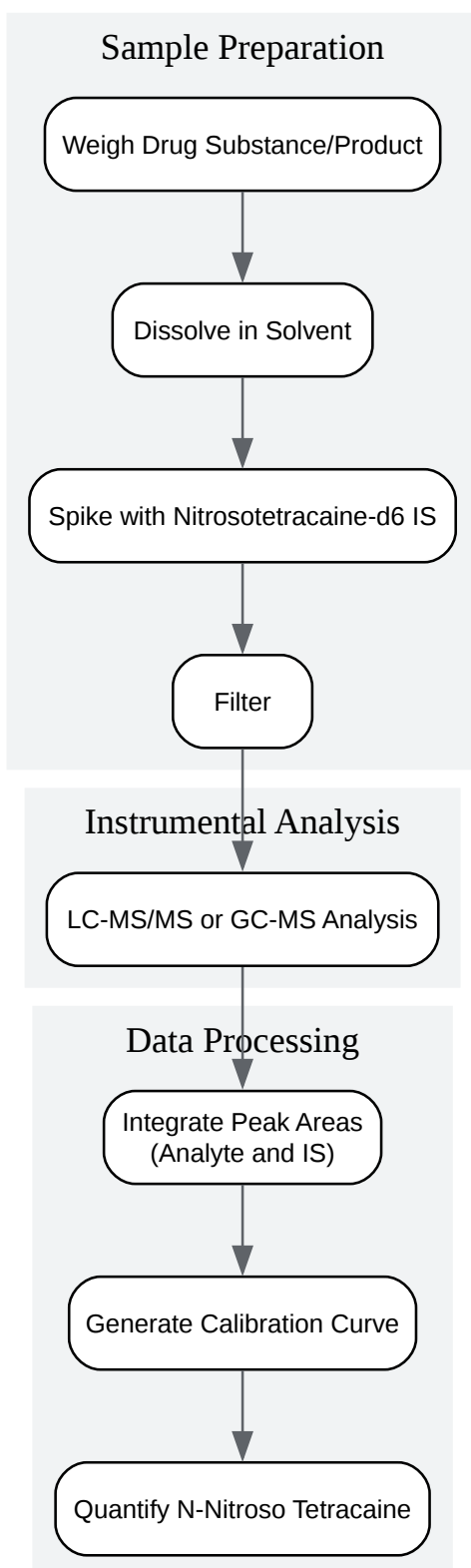
Metabolism and Signaling Pathways

Nitrosotetracaine-d6 is a synthetic, isotopically labeled compound used exclusively as an internal standard for analytical purposes. There is no evidence to suggest that it has any pharmacological activity or interacts with biological signaling pathways. Its metabolic fate is not a subject of study, as its purpose is to mimic the analytical behavior of the unlabeled N-Nitroso Tetracaine during sample analysis. The metabolism of the parent drug, tetracaine, is known to proceed via hydrolysis by plasma esterases to form p-aminobenzoic acid and diethylaminoethanol. The formation of N-nitroso compounds is a chemical process that can occur during synthesis or storage if a secondary or tertiary amine and a nitrosating agent are present.

Experimental Workflow

The following diagram illustrates a general workflow for the analysis of N-nitrosamine impurities in pharmaceutical products using a stable isotope-labeled internal standard like

Nitrosotetracaine-d6.



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Caption: General workflow for nitrosamine impurity analysis.

Conclusion

Nitrosotetracaine-d6 is an indispensable tool for the accurate and reliable quantification of the potential genotoxic impurity, N-Nitroso Tetracaine, in tetracaine-based pharmaceutical products. Its use as an internal standard in validated LC-MS/MS or GC-MS methods is crucial for ensuring the safety and quality of these medicines, in line with global regulatory expectations. This guide provides essential technical information to support researchers and analytical scientists in the development and application of methods for the control of N-nitrosamine impurities.

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